

An In-depth Technical Guide to the Properties of Silver Lactate Monohydrate

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Compound of Interest

Compound Name: *Silver lactate*

Cat. No.: *B1143888*

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This technical guide provides a comprehensive overview of the core properties of **silver lactate** monohydrate, tailored for researchers, scientists, and drug development professionals. The information presented is collated from scientific literature and technical data sheets, focusing on the chemical, physical, antimicrobial, and toxicological characteristics of this silver salt.

Chemical and Physical Properties

Silver lactate monohydrate is the hydrated salt of lactic acid and silver. It is a white to gray crystalline powder that is sensitive to light.^[1] The presence of a water molecule in its hydrated form differentiates it from its anhydrous counterpart.

Quantitative Data Summary

The key chemical and physical properties of **silver lactate** monohydrate and the related anhydrous form are summarized in the tables below for easy comparison.

Table 1: Chemical Identity

Property	Silver Lactate Monohydrate	Silver Lactate (Anhydrous)
Chemical Formula	C ₃ H ₇ AgO ₄	C ₃ H ₅ AgO ₃
Molecular Weight	214.95 g/mol [2]	196.94 g/mol [1]
CAS Number	19025-99-1[2]	128-00-7[1]
IUPAC Name	silver;2-hydroxypropanoate;hydrate[2]	silver;2-hydroxypropanoate

Table 2: Physical Properties

Property	Value/Description
Appearance	White or slightly gray crystalline powder[1]
Melting Point	120-122 °C[3]
Solubility	Soluble in approximately 15 parts water; slightly soluble in alcohol.[1]
Stability	Light sensitive; should be protected from light.[1]

Table 3: Spectral and Thermal Properties

Property	Data
Infrared (IR) Spectrum	A definitive, peer-reviewed IR spectrum with peak assignments for silver lactate monohydrate was not identified in the literature search. However, the spectrum is expected to show characteristic bands for O-H (hydroxyl and water), C-H, and C=O (carboxylate) stretching and bending vibrations.
UV-Vis Spectrum	Specific UV-Vis absorption maxima for silver lactate monohydrate were not found in the searched literature.
Thermal Analysis (TGA/DSC)	Detailed TGA/DSC thermograms specifying decomposition temperatures and mass loss percentages for silver lactate monohydrate were not available in the conducted search. Decomposition upon heating is expected, likely involving an initial loss of water followed by the decomposition of the lactate moiety.

Table 4: Crystal Structure

Property	Data
Crystal System	Not available
Space Group	Not available
Lattice Parameters	Not available

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **silver lactate** monohydrate are not extensively reported in readily available literature. However, based on general chemical principles and information for similar compounds, the following methodologies can be inferred.

Synthesis of Silver Lactate

A common method for the synthesis of **silver lactate** is through the reaction of silver carbonate with lactic acid.^[1]

Protocol:

- Reaction Setup: In a light-protected reaction vessel, suspend silver carbonate (Ag_2CO_3) in deionized water.
- Addition of Lactic Acid: Slowly add a stoichiometric amount of lactic acid ($\text{C}_3\text{H}_6\text{O}_3$) to the silver carbonate suspension with constant stirring. The reaction will produce **silver lactate**, carbon dioxide, and water. $\text{Ag}_2\text{CO}_3 + 2\text{C}_3\text{H}_6\text{O}_3 \rightarrow 2\text{CH}_3\text{CH}(\text{OH})\text{COOAg} + \text{H}_2\text{O} + \text{CO}_2\uparrow$
- Reaction Completion: Continue stirring until the effervescence of carbon dioxide ceases, indicating the completion of the reaction.
- Filtration: Filter the resulting solution to remove any unreacted silver carbonate or other insoluble impurities.
- Isolation: The anhydrous **silver lactate** can be isolated by careful evaporation of the solvent. To obtain the monohydrate, the solution should be concentrated and allowed to crystallize, as described in the purification protocol.

Purification by Recrystallization (for Monohydrate)

Purification of **silver lactate** to obtain the monohydrate form can be achieved through recrystallization from an aqueous solution.

Protocol:

- Dissolution: Dissolve the crude **silver lactate** in a minimum amount of hot deionized water.
- Hot Filtration: If any insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the hot, saturated solution to cool slowly to room temperature. To promote further crystallization, the solution can be cooled in an ice bath.

- **Crystal Collection:** Collect the formed crystals by vacuum filtration.
- **Washing:** Wash the crystals with a small amount of cold deionized water to remove any remaining soluble impurities.
- **Drying:** Dry the crystals under vacuum at a low temperature to obtain pure **silver lactate monohydrate**.

Antimicrobial Properties and Mechanism of Action

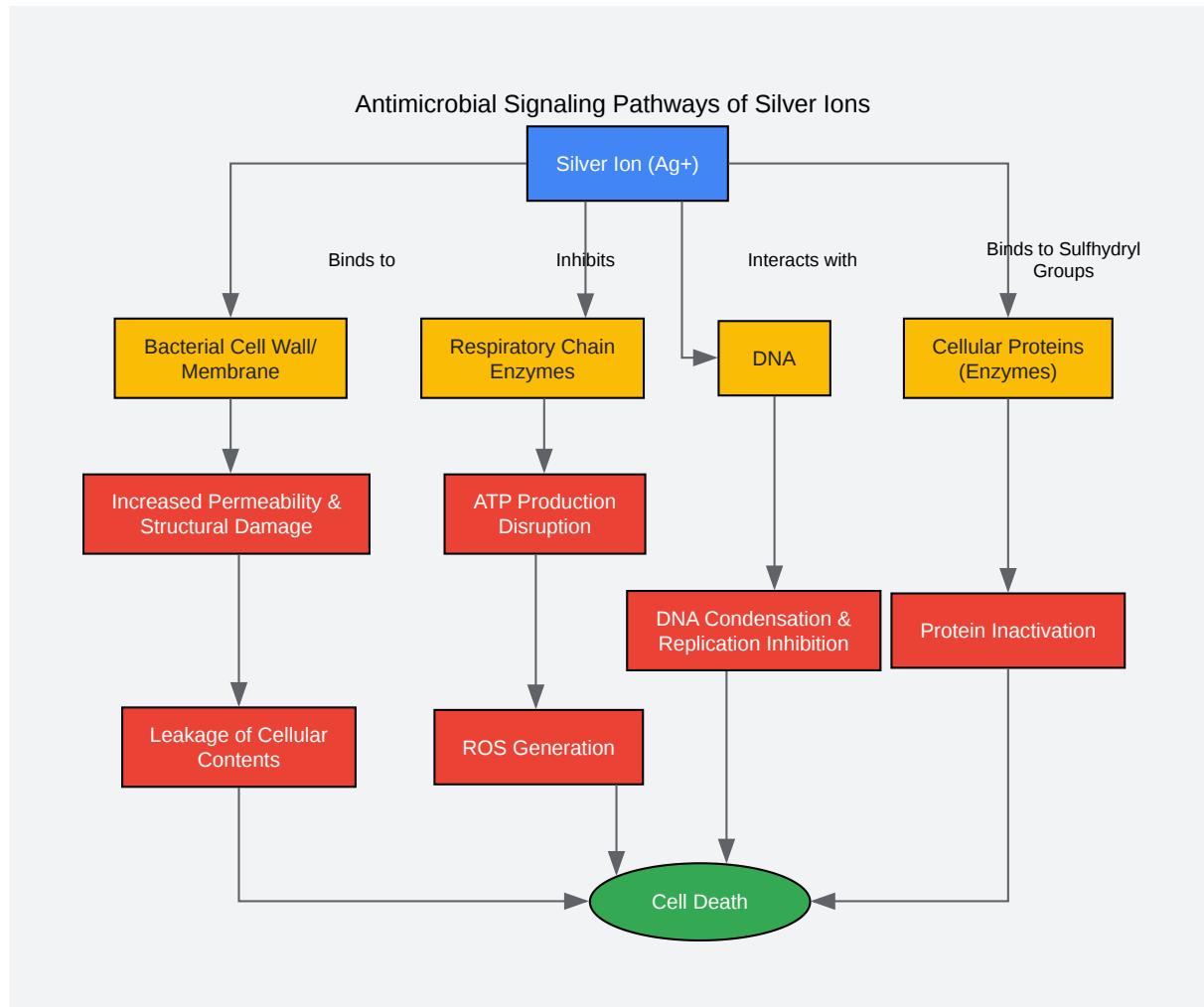
Silver lactate, like other silver salts, exhibits broad-spectrum antimicrobial activity. This activity is primarily attributed to the release of silver ions (Ag^+) in an aqueous environment.

Antimicrobial Signaling Pathways

The antimicrobial action of silver ions is multifaceted, involving the disruption of several key cellular processes in microorganisms. The primary mechanisms include:

- **Cell Wall and Membrane Disruption:** Silver ions can bind to sulfur-containing proteins in the bacterial cell wall and membrane, leading to increased membrane permeability and leakage of cellular contents.
- **Inhibition of Respiratory Enzymes:** Ag^+ ions can inhibit respiratory chain enzymes, disrupting ATP production and leading to the generation of reactive oxygen species (ROS).
- **Interaction with DNA:** Silver ions can interact with the DNA of microorganisms, causing it to condense and lose its replication ability.
- **Protein Denaturation:** Ag^+ can bind to sulfhydryl groups in enzymes and other proteins, leading to their inactivation and disruption of cellular functions.

The following diagram illustrates the key antimicrobial signaling pathways of silver ions.

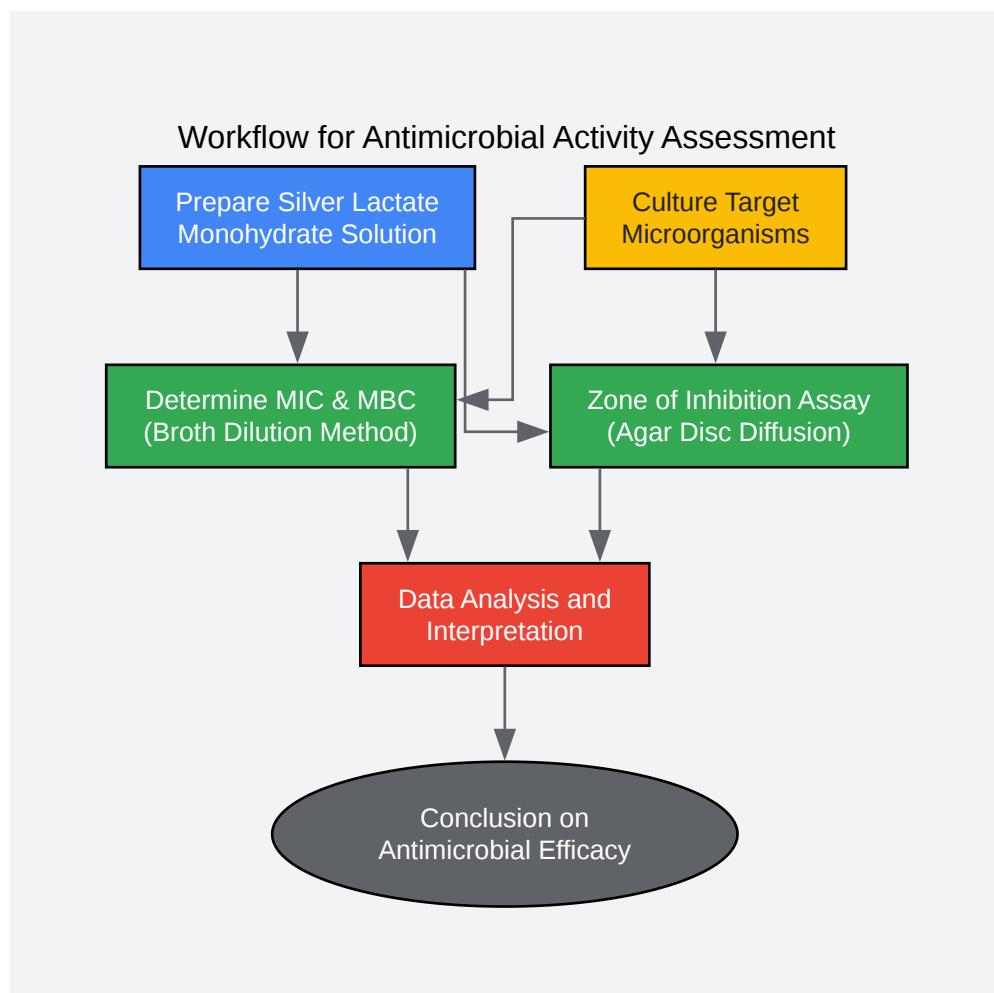


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Antimicrobial mechanisms of silver ions.

Experimental Workflow for Antimicrobial Activity Assessment

A typical workflow to assess the antimicrobial activity of **silver lactate** monohydrate is outlined below.



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Workflow for antimicrobial testing.

Safety and Toxicology

The safety profile of **silver lactate** monohydrate is primarily related to the silver ion. While silver has a long history of use as an antimicrobial agent, its potential for toxicity must be considered.

Table 5: Toxicological Data

Parameter	Value/Information
Acute Oral Toxicity (LD ₅₀)	A specific LD ₅₀ for silver lactate monohydrate in rats was not identified in the literature search. However, studies on silver nanoparticles suggest a very low acute oral toxicity, with an LD ₅₀ greater than 5,000 mg/kg in rats.
Cytotoxicity (IC ₅₀)	Specific IC ₅₀ values for silver lactate monohydrate against various cell lines were not found. However, studies on silver nitrate and silver nanoparticles have shown dose-dependent cytotoxicity against various human cell lines.
Hazards	May cause skin, eye, and respiratory irritation. Prolonged or repeated exposure to silver salts can lead to argyria, a permanent blue-gray discoloration of the skin and mucous membranes.

Applications in Research and Drug Development

Silver lactate monohydrate is utilized in various research and development applications, primarily due to its antimicrobial properties.

- **Antimicrobial Coatings:** It can be incorporated into polymers and other materials to create antimicrobial surfaces for medical devices.
- **Topical Antiseptics:** It is used in some topical preparations for wound care to prevent or treat infections.^[1]
- **Synthesis of Silver Nanoparticles:** It can serve as a precursor for the synthesis of silver nanoparticles, which have a wide range of applications in medicine and biotechnology.
- **Histology:** **Silver lactate** is used as a reagent in certain staining protocols.

Conclusion

Silver lactate monohydrate is a silver salt with well-established antimicrobial properties stemming from the release of silver ions. While its fundamental chemical and physical characteristics are documented, a comprehensive set of quantitative spectral, thermal, and crystallographic data is not readily available in the public domain. Its primary applications are in fields requiring antimicrobial activity, and its safety profile is comparable to other silver salts, with the main long-term concern being argyria. Further research to fully characterize its properties would be beneficial for its expanded use in drug development and material science.

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